Introduction: The Strategic Value of Fluorinated Building Blocks in Drug Discovery

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Compound of Interest	
Compound Name:	*2-Bromo-3-methoxy-1,1,1-trifluoropropane*
CAS No.:	*883498-92-8*
Cat. No.:	*B1353040*

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In the landscape of modern medicinal chemistry, the strategic incorporation of fluorine into molecular scaffolds is a proven method to enhance the pharmacological properties of drug candidates. Fluorinated functional groups, such as the trifluoromethyl (CF3) moiety, can significantly improve metabolic stability, lipophilicity, and binding affinity.[1] The compound **2-Bromo-3-methoxy-1,1,1-trifluoropropane** (CAS Number: 883498-92-8) is a valuable fluorinated building block that provides a trifluoromethylated aliphatic chain with a reactive bromine atom and a methoxy group. This combination of features makes it a versatile reagent for introducing these key motifs into more complex molecules, enabling the synthesis of novel therapeutics and agrochemicals.[2][3]

This guide serves as a technical resource for researchers, scientists, and drug development professionals on the procurement, verification, and safe handling of **2-Bromo-3-methoxy-1,1,1-trifluoropropane**.

Part 1: Sourcing 2-Bromo-3-methoxy-1,1,1-trifluoropropane: Key Considerations

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Procuring specialized chemical reagents requires a stringent evaluation process to ensure the integrity of experimental outcomes. The following are critical factors to consider when sourcing **2-Bromo-3-methoxy-1,1,1-trifluoropropane**.

Unambiguous Identification: The Primacy of the CAS Number

The most critical step in sourcing any chemical is the verification of its Chemical Abstracts Service (CAS) number. For **2-Bromo-3-methoxy-1,1,1-trifluoropropane**, the correct CAS number is 883498-92-8. It is imperative to cross-reference this number on the supplier's website, quotation, and the Certificate of Analysis (CoA) to avoid procuring structurally similar but functionally distinct isomers, such as 2-Bromo-3,3,3-trifluoro-1-propene (CAS: 1514-82-5) or 3-Bromo-1,1,1-trifluoropropane (CAS: 460-32-2).

Purity and Analytical Documentation

The required purity grade depends on the sensitivity of the intended application. For early-stage discovery and synthesis, a purity of ≥95% is often sufficient. However, for late-stage development or sensitive catalytic reactions, higher purity (≥98%) may be necessary.

A reputable supplier will always provide a comprehensive Certificate of Analysis (CoA) for each batch.[4] This document is a non-negotiable component of quality control and should include:

- Compound Identification: Confirmation of the compound name and CAS number.
- Purity Data: Typically determined by Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC).
- Spectroscopic Data: Evidence of structural identity, usually from ^{1}H NMR and/or Mass Spectrometry (MS).
- Physical Properties: Appearance, melting point, or other relevant physical data.[5][6][7]

Supplier Reputation and Reliability

Choosing an established supplier with a strong track record in providing high-quality chemical reagents is crucial.[4] Look for suppliers that specialize in fluorinated building blocks and have

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transparent quality control processes.[8] Customer reviews, certifications (e.g., ISO 9001), and the quality of their technical documentation are good indicators of a supplier's reliability.

Part 2: Directory of Potential Suppliers

The following table summarizes potential suppliers for **2-Bromo-3-methoxy-1,1,1-trifluoropropane** (CAS: 883498-92-8). Researchers should always contact the suppliers directly to confirm availability, pricing, and to request a batch-specific CoA.

Supplier	Product Number	Typical Purity	Notes
Matrix Scientific	098197	Not specified	Provides basic physical properties.[5]
Sigma-Aldrich (Combi-Blocks, Inc.)	COM448657780	95%	Distributed through a major global supplier, which can simplify procurement for many institutions.
BLDpharm	BD138670	Not specified	Lists the compound and CAS number.

Note: Availability and specifications are subject to change. This table is for informational purposes and does not constitute an endorsement.

Part 3: Procurement and Verification Workflow

A systematic approach to procurement and verification is essential to ensure that the material received is correct and suitable for its intended use.

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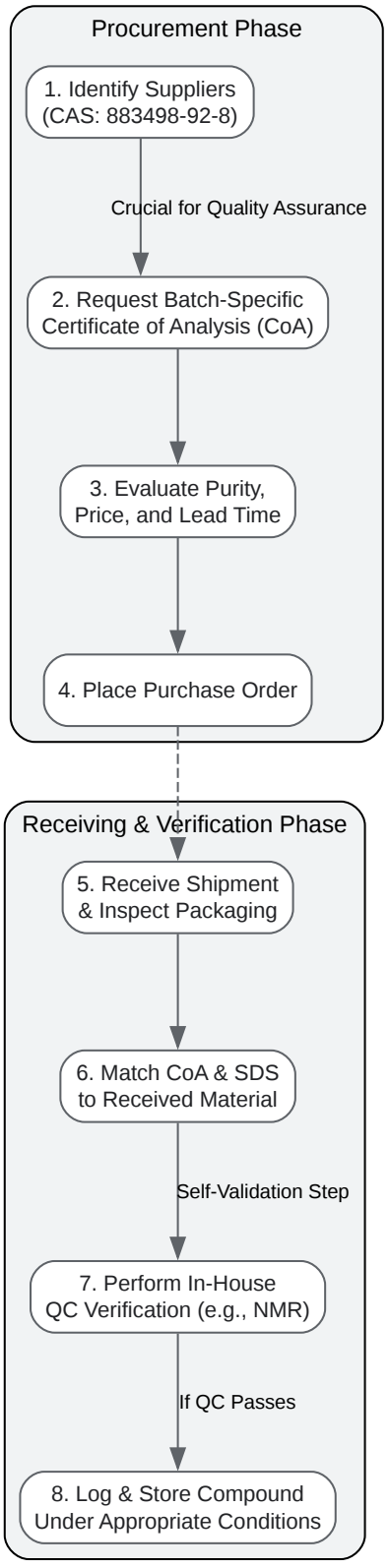

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Caption: A systematic workflow for the procurement and in-house verification of **2-Bromo-3-methoxy-1,1,1-trifluoropropane**.

Part 4: Protocol for Initial Quality Assessment

This protocol outlines the essential steps for a researcher to verify the identity and approximate purity of a newly received batch of **2-Bromo-3-methoxy-1,1,1-trifluoropropane**.

Objective: To confirm the chemical identity and assess the purity of the compound against the supplier's Certificate of Analysis.

Materials:

- Received **2-Bromo-3-methoxy-1,1,1-trifluoropropane**
- Deuterated chloroform ($CDCl_3$) with 0.03% v/v Tetramethylsilane (TMS)
- NMR tubes
- Glass vials and pipettes
- Nuclear Magnetic Resonance (NMR) spectrometer

Methodology:

- Documentation Review:
  - Carefully compare the information on the product label with the provided CoA and Safety Data Sheet (SDS).
  - Ensure the CAS number (883498-92-8) and batch number match across all documents.
- Sample Preparation for ^1H NMR:
  - In a well-ventilated fume hood, carefully transfer approximately 5-10 mg of the compound into a clean, dry glass vial.
  - Add approximately 0.6 mL of $CDCl_3$ with TMS to the vial.

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- Agitate the vial gently to ensure the sample is fully dissolved.
- Transfer the solution to an NMR tube.

- NMR Data Acquisition:
  - Acquire a ^{1}H NMR spectrum. The expected chemical shifts for **2-Bromo-3-methoxy-1,1,1-trifluoropropane** are:
    - A multiplet corresponding to the CHBr proton.
    - A singlet corresponding to the OCH_3 protons.
    - A multiplet corresponding to the CH_2 protons.
  - The integration of these peaks should correspond to the proton ratio of the molecule (1:3:2).

- Data Analysis and Interpretation:
  - Identity Confirmation: Compare the acquired spectrum to the reference spectrum on the CoA or to predicted spectra. The peak splitting patterns and chemical shifts should be consistent with the expected structure.
  - Purity Assessment:
    - Integrate the peaks corresponding to the compound and compare them to any impurity peaks. The TMS peak should be set to 0 ppm.
    - Look for residual solvent peaks (e.g., dichloromethane, diethyl ether) that may be present from the synthesis or purification process.
    - The absence of significant unassigned peaks is an indicator of high purity.

Part 5: Safety and Handling

Brominated organic compounds can be reactive and require careful handling.[9]

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- Personal Protective Equipment (PPE): Always wear safety goggles, a lab coat, and chemical-resistant gloves when handling the compound.[10]
- Ventilation: All handling should be performed in a certified chemical fume hood to avoid inhalation of vapors.[10]
- Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and bases.[9]
- Spill Response: In case of a spill, use an inert absorbent material (e.g., vermiculite or sand) for containment. Do not use combustible materials like paper towels.[10]

Conclusion

The procurement of specialized reagents like **2-Bromo-3-methoxy-1,1,1-trifluoropropane** is a foundational step for successful research in drug discovery and development. By prioritizing CAS number verification, demanding comprehensive analytical documentation, and performing in-house quality control, researchers can ensure the integrity of their starting materials. This diligence is paramount for generating reproducible and reliable scientific data, ultimately accelerating the discovery of novel chemical entities.

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